

# An In-depth Technical Guide to 4-Ethyl-2-hydroxybenzoic Acid

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## Compound of Interest

Compound Name: 4-Ethyl-2-hydroxybenzoic acid

Cat. No.: B1266913

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Ethyl-2-hydroxybenzoic acid**, a salicylic acid derivative. The document details its chemical properties, potential synthetic routes, and discusses its relevance in the broader context of drug discovery and development based on the activities of structurally related hydroxybenzoic acids.

## Core Chemical Identity and Properties

The formal IUPAC name for the compound is **4-ethyl-2-hydroxybenzoic acid**.<sup>[1]</sup> It is also known by synonyms such as 4-ethylsalicylic acid.<sup>[1][2]</sup>

## Quantitative Data Summary

The key physicochemical properties of **4-Ethyl-2-hydroxybenzoic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source
IUPAC Name	4-ethyl-2-hydroxybenzoic acid	PubChem[1]
CAS Number	22890-53-5	PubChem[1]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	PubChem[1]
Molecular Weight	166.17 g/mol	PubChem[1]
Boiling Point	313 °C at 760 mmHg	LookChem[2]
Density	1.247 g/cm <sup>3</sup>	LookChem[2]
Flash Point	157.3 °C	LookChem[2]
Vapor Pressure	0.000218 mmHg at 25°C	LookChem[2]

## Synthesis and Experimental Protocols

The synthesis of **4-Ethyl-2-hydroxybenzoic acid** can be achieved through methods analogous to the well-established Kolbe-Schmitt reaction, which involves the carboxylation of a phenoxide.[3] A plausible synthetic route starts from 3-ethylphenol.

### Example Protocol: Carboxylation of 3-Ethylphenol

This protocol is based on a known method for the synthesis of **4-Ethyl-2-hydroxybenzoic acid**. [2]

Materials:

- 3-Ethylphenol
- Potassium carbonate
- Water
- Hydrochloric acid (concentrated)
- Standard laboratory glassware for reactions under pressure and temperature control

- Heating mantle and stirrer
- Filtration apparatus

#### Procedure:

- In a high-pressure reaction vessel, combine 3-ethylphenol and potassium carbonate in water.
- Seal the vessel and heat the mixture to 150 °C with continuous stirring.
- Maintain the reaction conditions for 18 hours.
- After the reaction period, cool the vessel to room temperature and carefully release any pressure.
- Transfer the aqueous reaction mixture to a beaker.
- While stirring, slowly acidify the mixture with concentrated hydrochloric acid until the product precipitates completely.
- Collect the solid product by vacuum filtration.
- Wash the collected solid with cold water to remove inorganic impurities.
- Further purification can be achieved by recrystallization from an appropriate solvent system (e.g., ethanol/water).

## Alternative Synthesis Route

An alternative pathway involves the palladium-catalyzed hydroxylation of p-ethylbenzoic acid. This method utilizes potassium acetate, palladium diacetate, and p-benzoquinone in N,N-dimethyl acetamide, heated at 115 °C for 15 hours.<sup>[2]</sup>

## Biological Activity and Potential in Drug Development

While specific research on the biological activity of **4-Ethyl-2-hydroxybenzoic acid** is limited, the broader class of hydroxybenzoic acids is known for a wide range of pharmacological effects, including antimicrobial, anti-inflammatory, antioxidant, and anti-platelet aggregating properties.[4][5] These activities make them and their derivatives interesting scaffolds for drug development.

## Relevance as a Bioactive Scaffold

Derivatives of hydroxybenzoic acids are widely used as preservatives (parabens) in pharmaceuticals, cosmetics, and food.[6] The core structure is a versatile starting point for synthesizing more complex molecules with targeted biological activities. The ethyl group at the 4-position and the hydroxyl group at the 2-position of the title compound offer sites for further chemical modification to optimize pharmacological properties.

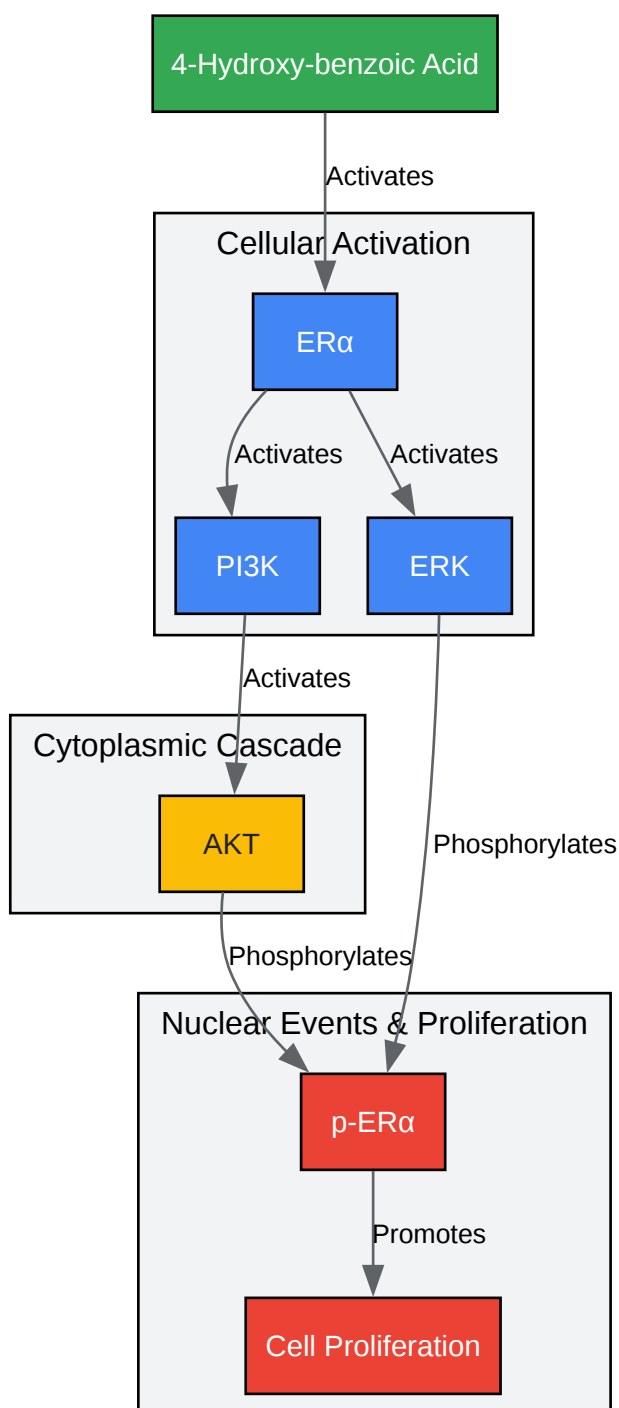
## Analogous Signaling Pathways

To understand the potential mechanisms of action, it is instructive to examine the signaling pathways modulated by closely related compounds. For example, 4-hydroxybenzoic acid (4-HBA), which lacks the ethyl group, has been shown to act as a signaling molecule in the bacterium *Shigella sonnei*.

In this pathway, the enzyme UbiC synthesizes 4-HBA from chorismate. The 4-HBA molecule then binds to the AaeR response regulator, which in turn controls the expression of genes related to virulence, biofilm formation, and extracellular polysaccharide production.[7] This demonstrates how a simple hydroxybenzoic acid can play a crucial role in regulating complex biological processes.

Signaling pathway of 4-hydroxybenzoic acid (4-HBA) in *S. sonnei*.

Another relevant study demonstrated that 4-hydroxy-benzoic acid can promote the proliferation of ER-positive breast cancer cells by activating key signaling pathways. The compound was found to increase the phosphorylation of ERK, PI3K, AKT, and the estrogen receptor alpha (ER $\alpha$ ), suggesting an estrogen-like effect.[8] This highlights the potential for hydroxybenzoic acid derivatives to interact with significant cellular signaling cascades.



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Estrogenic signaling of 4-hydroxy-benzoic acid via ERα pathway.

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